

An In-depth Technical Guide to 4-Methyl-6-(methylthio)pyrimidin-2-ol

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Compound of Interest

Compound Name: 4-Methyl-6-(methylthio)pyrimidin-2-ol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and biological activities of **4-Methyl-6-(methylthio)pyrimidin-2-ol**, a pyrimidine derivative of interest in medicinal chemistry and agrochemical research.

Chemical Identity and Properties

The IUPAC name for the compound is **4-Methyl-6-(methylthio)pyrimidin-2-ol**. It is also commonly known by its synonym, 6-Methyl-2-(methylthio)pyrimidin-4-ol.

Property	Value	Reference
CAS Number	6328-58-1	[1]
Molecular Formula	C6H8N2OS	[2]
Molecular Weight	156.21 g/mol	[2]
Appearance	Colorless solid	[1]
SMILES	CC1=CC(=NC(=O)N1)SC	[2]

Synthesis of 4-Methyl-6-(methylthio)pyrimidin-2-ol

A detailed and efficient method for the synthesis of **4-Methyl-6-(methylthio)pyrimidin-2-ol** has been reported, starting from 6-Methyl-2-thiouracil.

Experimental Protocol

Materials:

- 6-Methyl-2-thioxasulfinyl-1,2,3,4-tetrahydropyrimidin-4-one (6-Methyl-2-thiouracil) (98%)
- Sodium hydroxide (97%)
- Iodomethane
- Water
- Ice

Procedure:[1]

- A suspension of sodium hydroxide (15.7 g, 381 mmol) in 500 mL of water is stirred for 10 minutes at room temperature.
- To this suspension, 6-Methyl-2-thioxasulfinyl-1,2,3,4-tetrahydropyrimidin-4-one (53.5 g, 369 mmol) is added, and the mixture is stirred for 10 minutes until complete dissolution.
- Iodomethane (28.99 mL, 461 mmol) is then added dropwise to the solution.
- The reaction mixture is stirred for 4 hours at room temperature.
- Upon completion of the reaction, the resulting colorless solid is collected by filtration.
- The solid is washed with ice-cold water (2 x 100 mL).
- The final product, 6-methyl-4-hydroxy-2-methylthiopyrimidine, is dried under vacuum at 60 °C.

This procedure yields a high purity product (98% yield)[1].

Biological Activities and Potential Applications

Derivatives of **4-Methyl-6-(methylthio)pyrimidin-2-ol** have shown promising biological activities, particularly as plant growth stimulants and antimicrobial agents.

Plant Growth Stimulant Activity

Novel 2-amino-substituted derivatives of 6-methylpyrimidin-4-ol, synthesized from the parent compound, have demonstrated significant plant growth-stimulating properties. These derivatives exhibited activities ranging from 46-93% compared to the standard heteroauxin[3]. This suggests the potential for developing novel plant growth regulators based on this chemical scaffold.

Antimicrobial Potential

While specific quantitative data for the antimicrobial activity of **4-Methyl-6-(methylthio)pyrimidin-2-ol** is not readily available in the reviewed literature, the broader class of pyrimidine derivatives is well-known for its diverse antimicrobial effects. The methylthio group is a versatile functional group that can be modified to generate a library of compounds for antimicrobial screening[4].

Experimental and Logical Workflows

To facilitate further research and development, the following workflows are proposed.

Synthesis and Derivatization Workflow

The synthesis of **4-Methyl-6-(methylthio)pyrimidin-2-ol** and its subsequent derivatization for structure-activity relationship (SAR) studies can be streamlined as follows:

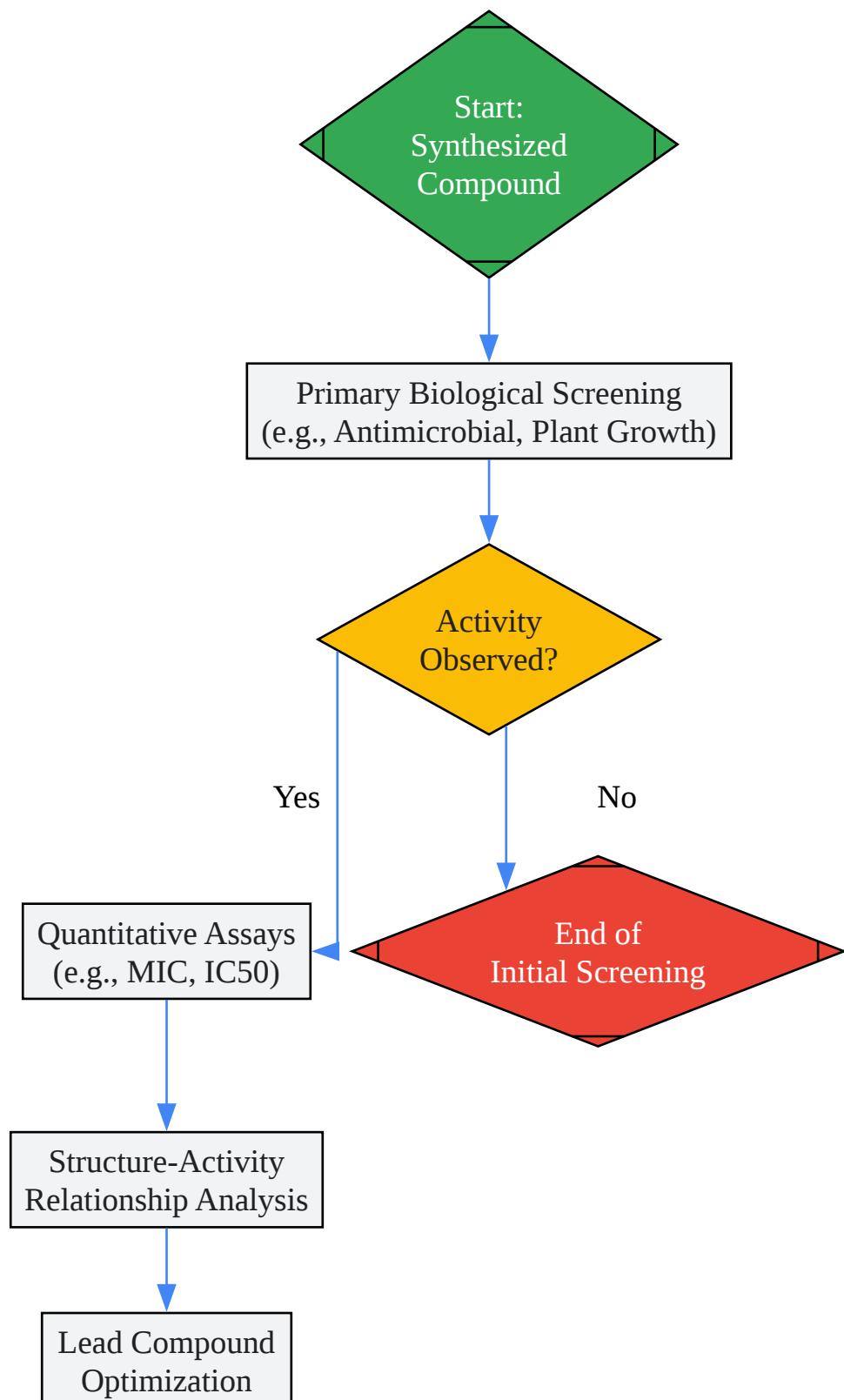


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Synthesis and Derivatization Workflow

Biological Screening Workflow

A logical workflow for the biological evaluation of the synthesized compounds is outlined below. This process involves initial screening for desired activities, followed by more detailed quantitative analysis for promising candidates.

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Biological Screening Workflow

Mechanism of Action Considerations

The mechanism of action for methylthiopyrimidine derivatives can be varied. The methylthio group can act as a leaving group in nucleophilic aromatic substitution reactions, allowing for the introduction of various functional groups at that position, which can then interact with biological targets[4]. Furthermore, the pyrimidine core is a well-known scaffold in medicinal chemistry that can interact with a wide range of biological targets, including enzymes and receptors[5]. For thiopurine drugs, which share some structural similarities, the mechanism is thought to involve a combination of antimetabolic and pro-apoptotic actions[6]. Further research is needed to elucidate the specific mechanism of action for **4-Methyl-6-(methylthio)pyrimidin-2-ol** and its derivatives.

Conclusion

4-Methyl-6-(methylthio)pyrimidin-2-ol is a readily synthesizable pyrimidine derivative with demonstrated potential for the development of new agrochemicals and pharmaceuticals. The versatility of the methylthio group allows for the creation of diverse chemical libraries for structure-activity relationship studies. Further investigation into its quantitative biological activities and mechanism of action is warranted to fully explore its therapeutic and commercial potential.

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